

Safety and Handling of 2'-Iodoacetophenone: An In-depth Technical Guide

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Compound of Interest

Compound Name: 2'-Iodoacetophenone

Cat. No.: B1295891

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **2'-Iodoacetophenone**, a halogenated aromatic ketone utilized in various synthetic organic chemistry applications, including the synthesis of indene derivatives.^[1] Due to its hazardous properties, strict adherence to safety protocols is imperative to ensure the well-being of laboratory personnel and the integrity of research.

Hazard Identification and Classification

2'-Iodoacetophenone is classified as a hazardous substance. It is harmful if swallowed or inhaled, causes skin irritation, and can lead to serious eye irritation.^{[2][3]} It may also cause respiratory irritation.^{[2][3][4]}

GHS Hazard Statements:

- H302: Harmful if swallowed^{[2][4][5]}
- H315: Causes skin irritation^{[2][4][5][6]}
- H319: Causes serious eye irritation^{[2][4][5][6]}
- H332: Harmful if inhaled^[2]
- H335: May cause respiratory irritation^{[2][4][5]}

Signal Word: Warning[2][5][6]

Physical and Chemical Properties

A summary of the key physical and chemical properties of **2'-Iodoacetophenone** is provided in the table below.

Property	Value
Molecular Formula	C8H7IO[4][7]
Molecular Weight	246.05 g/mol [1][4][7]
Appearance	Clear yellow liquid[8]
Density	1.72 g/mL at 25 °C[1][9]
Refractive Index	n _{20/D} 1.618[1][9]
Flash Point	Not applicable[1]

Safe Handling and Storage

Proper handling and storage procedures are critical to minimize exposure risks.

Handling:

- Always work in a well-ventilated area, preferably in a chemical fume hood.[2][5]
- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles or a face shield, and a lab coat.[1][3][5]
- Avoid breathing dust, fumes, gas, mist, vapors, or spray.[2][3][5]
- Wash hands thoroughly after handling.[3][5]
- Do not eat, drink, or smoke in areas where the chemical is handled or stored.[2][3][5]

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[2\]](#)[\[3\]](#)
- Keep away from incompatible materials such as strong oxidizing agents and strong bases.[\[3\]](#)
- Protect from light.[\[3\]](#)

Exposure Controls and Personal Protection

Engineering controls and personal protective equipment are essential for minimizing exposure.

Control Parameter	Recommendation
Engineering Controls	Use only outdoors or in a well-ventilated area. Ensure eyewash stations and safety showers are close to the workstation location. [3] [5]
Eye/Face Protection	Wear safety glasses with side-shields or chemical goggles. Use a face shield where splashing is possible. [3] [10]
Skin Protection	Wear appropriate protective gloves (e.g., nitrile rubber) and clothing to prevent skin exposure. [3] [10]
Respiratory Protection	If ventilation is inadequate, use a NIOSH-approved respirator with an appropriate cartridge. A dust mask (type N95) is recommended for handling the solid form. [1]

First Aid Measures

In the event of exposure, immediate and appropriate first aid is crucial.

Exposure Route	First Aid Protocol
Eye Contact	Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical attention. [2] [3] [5]
Skin Contact	Immediately wash off with plenty of soap and water for at least 15 minutes. Remove contaminated clothing and wash it before reuse. If skin irritation occurs, get medical advice/attention. [2] [3] [5]
Inhalation	Remove person to fresh air and keep comfortable for breathing. If not breathing, give artificial respiration. Call a poison center or doctor/physician if you feel unwell. [2] [3] [5]
Ingestion	Do NOT induce vomiting. Rinse mouth. Call a poison center or doctor/physician immediately if you feel unwell. [2] [3]

Fire and Explosion Hazard Data

2'-Iodoacetophenone is not classified as a flammable liquid.

- Extinguishing Media: Use water spray, carbon dioxide (CO₂), dry chemical, or chemical foam.[\[2\]](#)
- Hazardous Combustion Products: Thermal decomposition can produce carbon monoxide (CO), carbon dioxide (CO₂), and hydrogen iodide.[\[3\]](#)[\[10\]](#)
- Firefighter Protection: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[\[3\]](#)[\[5\]](#)[\[10\]](#)

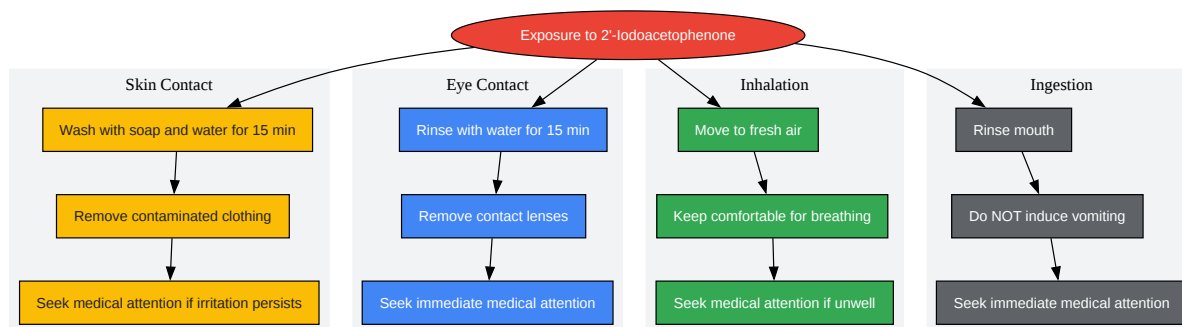
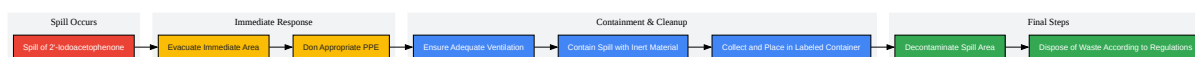
Accidental Release Measures

In the event of a spill, follow these procedures to mitigate the hazard.

- Personal Precautions: Ensure adequate ventilation.[3] Evacuate unnecessary personnel. Wear appropriate personal protective equipment.[5]
- Environmental Precautions: Prevent the material from entering drains or waterways.[3][5]
- Containment and Cleanup: For liquid spills, absorb with an inert material (e.g., sand, silica gel, universal binder) and place in a suitable, closed container for disposal.[3] For solid spills, sweep up and shovel into a suitable container for disposal.[10]

Visual Guides

The following diagrams illustrate key safety workflows.



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References

- 1. 2-Iodoacetophenone 97 2142-70-3 [sigmaaldrich.com]
- 2. static.cymitquimica.com [static.cymitquimica.com]
- 3. fishersci.com [fishersci.com]
- 4. 2'-Iodoacetophenone | C₈H₇IO | CID 240431 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. kishida.co.jp [kishida.co.jp]
- 6. 2'-Iodoacetophenone | 2142-70-3 | Tokyo Chemical Industry Co., Ltd.(APAC) [tcichemicals.com]
- 7. 2'-Iodoacetophenone | 2142-70-3 [chemicalbook.com]
- 8. 2'-Iodoacetophenone CAS#: 2142-70-3 [amp.chemicalbook.com]
- 9. 2'-Iodoacetophenone | CAS#:2142-70-3 | Chemsrce [chemsrc.com]
- 10. fishersci.com [fishersci.com]
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